

Reactivity of the vinyl and hydroxyl groups in (4-Vinylphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Vinylphenyl)methanol

Cat. No.: B094994

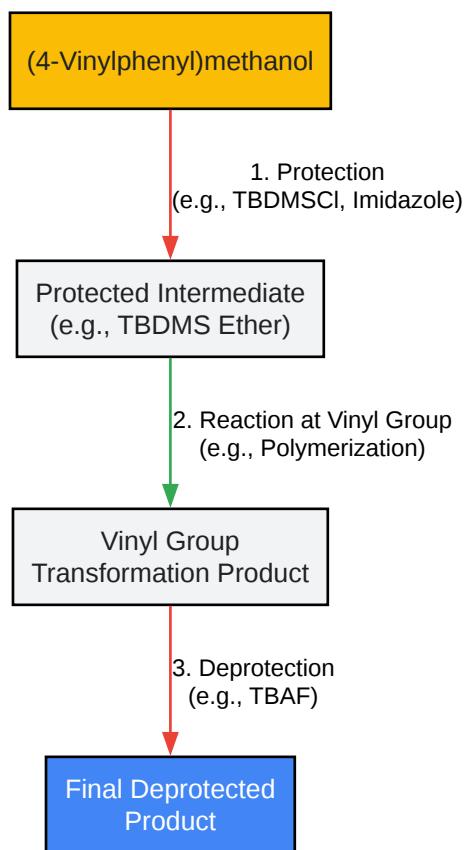
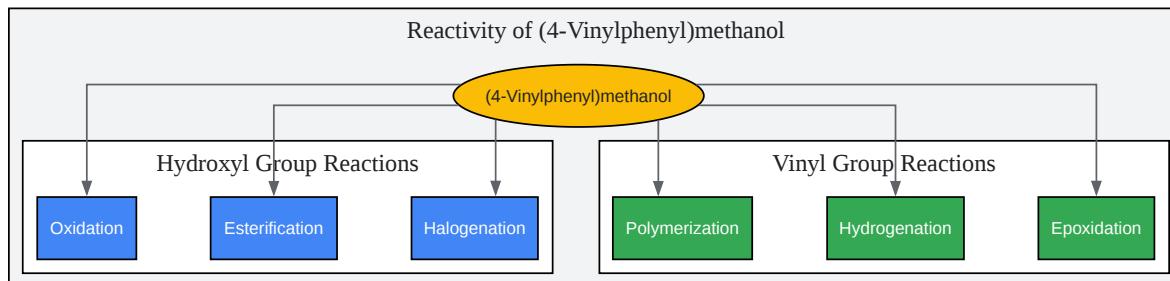
[Get Quote](#)

Molecular Architecture and Dual Reactivity

(4-Vinylphenyl)methanol (also known as 4-vinylbenzyl alcohol) is a styrenic alcohol whose utility stems from the orthogonal reactivity of its two primary functional groups: a primary benzylic alcohol ($-\text{CH}_2\text{OH}$) and a vinyl ($-\text{CH}=\text{CH}_2$) group.^[2] The phenyl ring acts as a rigid scaffold, influencing the electronic properties and stability of both moieties.

- The Hydroxyl Group: The primary alcohol is a nucleophilic center and can undergo a variety of classic alcohol transformations, including oxidation, esterification, etherification, and substitution reactions. Its benzylic position enhances its reactivity in certain transformations, such as oxidation and substitution, due to the stability of benzylic carbocation or radical intermediates.
- The Vinyl Group: The vinyl group, conjugated with the phenyl ring, behaves as a typical styrene monomer. It is susceptible to electrophilic addition and is readily polymerized via free-radical or anionic mechanisms.^[3] This group is the cornerstone of its application in materials science for creating functional polymers.

The central challenge and opportunity in the chemistry of **(4-vinylphenyl)methanol** lie in selectively addressing one group in the presence of the other.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. Page loading... guidechem.com
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Reactivity of the vinyl and hydroxyl groups in (4-Vinylphenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b094994#reactivity-of-the-vinyl-and-hydroxyl-groups-in-4-vinylphenyl-methanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com